

An In-depth Technical Guide to the Bioavailability Profile of Methyl N-fumarylphenylalaninate

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Compound of Interest

Compound Name: Methyl N-fumarylphenylalaninate

CAS No.: 105469-66-7

Cat. No.: B15193047

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Introduction: A Prodrug Strategy for Enhanced Fumarate Therapy

Methyl N-fumarylphenylalaninate (MFP) is a novel chemical entity conceived as a potential prodrug for monomethyl fumarate (MMF), the active metabolite of the approved multiple sclerosis and psoriasis therapeutic, dimethyl fumarate (DMF).^{[1][2][3]} The rationale behind the MFP design is to leverage the well-established therapeutic effects of MMF, which are mediated in part through the activation of the Nuclear factor (erythroid-derived 2)-like 2 (Nrf2) pathway, a key cellular response to oxidative stress.^{[1][4][5]}

DMF itself is a prodrug that is rapidly and completely hydrolyzed by ubiquitous esterases in the gastrointestinal (GI) tract, blood, and other tissues, meaning DMF is not quantifiable in plasma following oral administration.^{[1][5]} While effective, this rapid conversion can lead to a high initial flux of MMF and is associated with significant gastrointestinal side effects and flushing.^{[1][6]}

The MFP molecule covalently links a fumarate moiety to a phenylalanine methyl ester. This design hypothesizes a multi-step enzymatic activation process, potentially altering the absorption site and modulating the rate of MMF release. The addition of the phenylalanine promoiety may engage amino acid transporters in the intestine, offering an alternative absorption pathway.[7][8] Furthermore, the dual-ester structure could provide a more gradual, sustained release of MMF, potentially improving the therapeutic window and reducing adverse events.

This technical guide provides a comprehensive framework for characterizing the complete bioavailability and pharmacokinetic (PK) profile of **Methyl N-fumarylphenylalaninate**. It is structured to guide researchers through a logical, stepwise evaluation, from fundamental in vitro assessments of permeability and stability to definitive in vivo pharmacokinetic studies in preclinical models. Each section details the scientific causality behind the experimental choices, provides actionable protocols, and outlines the expected data outputs, ensuring a robust and self-validating investigation.

Part 1: Foundational Characterization and In Silico Prediction

Before embarking on resource-intensive experimental work, a foundational understanding of MFP's physicochemical properties is essential. These parameters govern its "drug-like" characteristics and provide the first indication of its potential oral bioavailability.

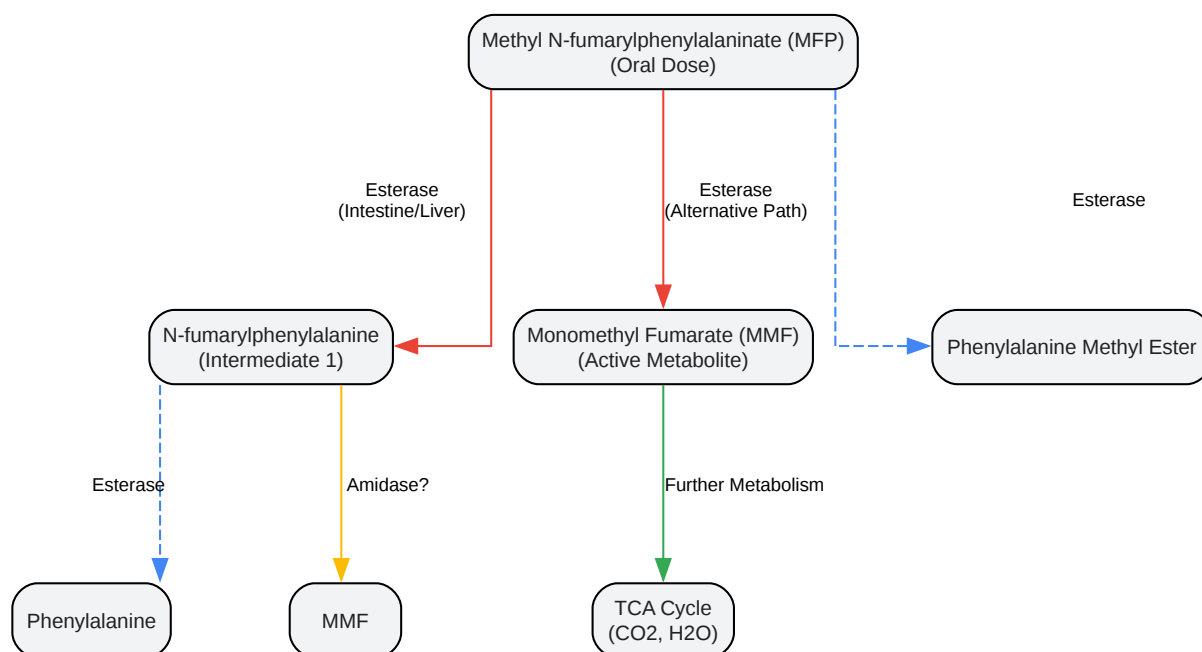
Predicted Physicochemical Properties

Computational tools will be used to predict key absorption, distribution, metabolism, and excretion (ADME) parameters. These predictions, while not a substitute for empirical data, are invaluable for hypothesis generation and experimental design.

Parameter	Predicted Value	Implication for Bioavailability
Molecular Weight	~291.29 g/mol	Well within the typical range for good oral absorption (<500 g/mol).
LogP (Lipophilicity)	1.5 - 2.5	Suggests a balance between aqueous solubility and lipid membrane permeability, favoring passive diffusion across the intestinal epithelium.
Aqueous Solubility	Moderate	Crucial for dissolution in GI fluids; may require formulation strategies if solubility is low.
pKa (Acid/Base)	~3.5 (Fumaric Acid)	The acidic proton of the fumarate moiety will be ionized at intestinal pH, potentially reducing passive permeability but increasing solubility.
Polar Surface Area	~80-90 Å ²	Within a favorable range for membrane permeability.

Proposed Metabolic Activation Pathway

The central hypothesis for MFP is its role as a prodrug. The proposed metabolic pathway involves sequential hydrolysis by esterases, which are abundant in the intestine, liver, and blood.



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Caption: Proposed metabolic activation pathway for MFP.

This two-step hydrolysis offers a potential for delayed MMF release compared to the single, rapid hydrolysis of DMF.[1][5] The primary goal of the bioavailability assessment is to confirm this pathway and quantify the systemic exposure to the parent compound (MFP), the active metabolite (MMF), and key intermediates.

Part 2: In Vitro Assessment of Permeability and Metabolic Stability

In vitro models provide a rapid and cost-effective means to evaluate the fundamental ADME properties of a new chemical entity before advancing to animal studies. They serve as a self-validating system; for instance, high permeability in the Parallel Artificial Membrane Permeability Assay (PAMPA) coupled with low efflux in the Caco-2 assay strongly suggests that passive diffusion is the dominant absorption mechanism.

High-Throughput Permeability Screening: The PAMPA Assay

The PAMPA model is selected as the initial screen for its ability to isolate and quantify passive transcellular permeability, which is a critical first step for any orally administered drug.^{[9][10][11]} By removing the complexities of active transport and metabolism, PAMPA provides a clean baseline assessment of the molecule's ability to cross a lipid membrane.^{[12][13]}

- **Preparation:** A 96-well filter plate is coated with a 1% solution of porcine intestinal lipid extract in dodecane to form the artificial membrane. The acceptor plate is filled with a buffer solution at pH 7.4.
- **Dosing:** MFP is dissolved in a donor buffer (e.g., pH 5.5 to simulate the upper intestine) to a final concentration of 100 μ M. This solution is added to the donor wells of the filter plate.
- **Incubation:** The filter plate is placed onto the acceptor plate, and the assembly is incubated at room temperature for 4-5 hours with gentle agitation.^[12]
- **Quantification:** After incubation, the concentrations of MFP in the donor and acceptor wells are determined using LC-MS/MS.
- **Data Analysis:** The apparent permeability coefficient (Papp) is calculated.

Compound	Papp (10^{-6} cm/s)	Predicted Absorption	Rationale
MFP	(Experimental Data)	High / Moderate / Low	Comparison to high (>10) and low (<1) permeability controls.
Atenolol (Low)	< 1.0	Low	Poorly absorbed, paracellular transport. ^[14]
Antipyrine (High)	> 15.0	High	Well absorbed, passive transcellular transport. ^[14]

A high Papp value for MFP would be the first piece of evidence supporting its potential for good oral absorption via passive diffusion.

The Gold Standard Cellular Model: Caco-2 Permeability Assay

Following a promising PAMPA result, the Caco-2 assay is employed. This model is superior as it uses a monolayer of human intestinal cells that express clinically relevant uptake and efflux transporters (e.g., P-glycoprotein, BCRP).^{[14][15][16]} This allows for the investigation of not only passive diffusion but also the impact of active transport mechanisms, providing a more comprehensive prediction of human intestinal absorption.^[17]

- Cell Culture: Caco-2 cells are seeded on Transwell™ filter inserts and cultured for 21 days to allow for spontaneous differentiation into a polarized monolayer.^{[14][16]}
- Monolayer Integrity Check: The integrity of the cell monolayer is confirmed by measuring the Transepithelial Electrical Resistance (TEER) and by assessing the permeability of a paracellular marker like Lucifer Yellow.^{[16][17]}
- Bidirectional Transport:
 - Apical to Basolateral (A → B): MFP (e.g., 10 µM) is added to the apical (upper) chamber, and samples are taken from the basolateral (lower) chamber over 90 minutes. This simulates absorption from the gut into the bloodstream.
 - Basolateral to Apical (B → A): MFP is added to the basolateral chamber, and samples are taken from the apical chamber. This measures the rate of efflux back into the gut lumen.^[14]
- Quantification: Concentrations of MFP and its primary metabolite, MMF, are measured in all samples by LC-MS/MS.
- Data Analysis: Papp values for both directions are calculated. The Efflux Ratio (ER) is determined as $\text{Papp}(B \rightarrow A) / \text{Papp}(A \rightarrow B)$.

Parameter	Result	Interpretation
Papp (A → B)	$> 10 \times 10^{-6}$ cm/s	High intestinal permeability.
Papp (A → B)	$1\text{-}10 \times 10^{-6}$ cm/s	Moderate intestinal permeability.
Papp (A → B)	$< 1 \times 10^{-6}$ cm/s	Low intestinal permeability.
Efflux Ratio (ER)	> 2	Indicates active efflux is occurring, which may limit net absorption. [14]
MMF Appearance	Detected in basolateral chamber	Confirms intracellular metabolism of MFP to MMF by Caco-2 esterases.

An ideal result would be a high Papp (A → B) with an ER of ≤ 2 , indicating efficient absorption without significant limitation by efflux transporters.

Metabolic Stability in Liver Microsomes

To predict the extent of first-pass metabolism in the liver, MFP is incubated with human liver microsomes (HLM). This assay quantifies the intrinsic clearance of the compound by Phase I enzymes (though fumarates are not typically CYP450 substrates) and other enzymes like esterases present in the microsomal fraction.[\[1\]](#)[\[4\]](#)

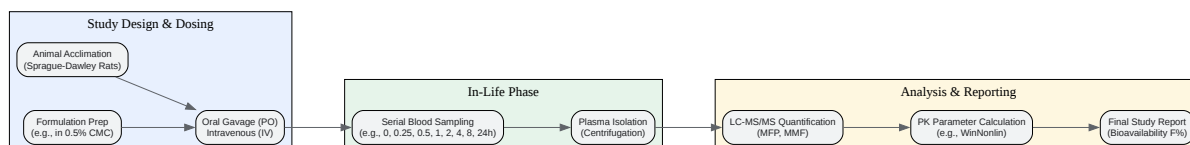
- **Reaction Mixture:** MFP (1 μ M) is incubated with HLM (0.5 mg/mL protein) in a phosphate buffer (pH 7.4) at 37°C.
- **Initiation:** The reaction is initiated by adding the cofactor NADPH (for CYP-mediated metabolism) or studied in its absence (to isolate esterase/other activity).
- **Time Points:** Aliquots are removed at 0, 5, 15, 30, and 60 minutes.
- **Termination:** The reaction in each aliquot is stopped by adding ice-cold acetonitrile.
- **Quantification:** The remaining concentration of MFP and the formation of MMF are measured by LC-MS/MS.

- **Data Analysis:** The rate of disappearance of MFP is used to calculate the in vitro half-life ($t_{1/2}$) and intrinsic clearance (CL_{int}).

A moderate to low clearance in HLM would suggest that MFP is likely to bypass extensive first-pass metabolism, allowing the parent compound to reach systemic circulation.

Part 3: Preclinical In Vivo Pharmacokinetic Studies

In vivo studies are the definitive step in characterizing the bioavailability profile.[18][19] They integrate all ADME processes and provide the essential data—such as C_{max}, T_{max}, AUC, and half-life—needed to understand the drug's behavior in a living system.[20][21] The rat is chosen as a standard preclinical species for its well-characterized physiology and relevance to human PK.



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Caption: Workflow for a preclinical in vivo pharmacokinetic study.

Study Design: Oral and Intravenous Administration

To determine the absolute oral bioavailability (F%), two dosing groups are required:

- **Group 1 (Oral, PO):** Rats (n=5 per group) receive MFP via oral gavage at a dose of 10 mg/kg. This route mimics the intended clinical administration.
- **Group 2 (Intravenous, IV):** Rats (n=5 per group) receive MFP via tail vein injection at a dose of 2 mg/kg. The IV dose serves as the 100% bioavailable reference.[22]

- **Animal Acclimation:** Male Sprague-Dawley rats (250-300g) are acclimated for at least 3 days.
- **Fasting:** Animals are fasted overnight prior to dosing to reduce variability in GI absorption.
- **Dosing:**
 - **PO Group:** MFP is suspended in a suitable vehicle (e.g., 0.5% carboxymethylcellulose) and administered by oral gavage.
 - **IV Group:** MFP is dissolved in a vehicle suitable for injection (e.g., saline with 5% DMSO) and administered as a bolus injection.
- **Blood Sampling:** Serial blood samples (~100 µL) are collected from the tail vein at pre-defined time points (e.g., 0, 5, 15, 30 min, and 1, 2, 4, 8, 12, 24 hours post-dose). Samples are collected into tubes containing an anticoagulant and an esterase inhibitor (e.g., potassium fluoride) to prevent ex vivo degradation.
- **Plasma Processing:** Blood samples are centrifuged to separate plasma, which is then stored at -80°C until analysis.

Bioanalytical Method: LC-MS/MS

A robust and validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method is essential for the accurate quantification of MFP and MMF in plasma.^{[23][24]} The method must be validated according to FDA guidelines, ensuring it is selective, sensitive, accurate, and precise.^{[25][26][27]}

- **Selectivity:** No interference from endogenous plasma components at the retention times of MFP and MMF.^[25]
- **Sensitivity:** A lower limit of quantification (LLOQ) sufficient to measure concentrations at the tail end of the PK curve (e.g., 1-5 ng/mL).
- **Calibration Curve:** A linear response over the expected concentration range.^[25]
- **Accuracy & Precision:** Within ±15% of the nominal value (±20% at the LLOQ).

- Recovery & Matrix Effect: Consistent and reproducible extraction recovery and minimal ion suppression/enhancement from the plasma matrix.[\[24\]](#)
- Stability: Demonstrated stability of MFP and MMF in plasma under various conditions (freeze-thaw, bench-top, long-term storage).[\[26\]](#)

Pharmacokinetic Data Analysis and Interpretation

The plasma concentration-time data are analyzed using non-compartmental analysis software (e.g., WinNonlin).

Parameter	Description	How It's Used
C _{max}	Maximum observed plasma concentration.	Indicates the rate of absorption. A lower, flatter C _{max} for MFP vs. DMF could suggest a better side effect profile.
T _{max}	Time to reach C _{max} . [1]	A delayed T _{max} for MMF from MFP compared to DMF would support the hypothesis of a slower, more controlled release. [28]
AUC (0-t)	Area under the concentration-time curve from time 0 to the last measurable point. [2] [3]	Represents the total systemic exposure to the drug.
t _{1/2}	Elimination half-life.	Determines the dosing interval.
CL	Clearance.	The volume of plasma cleared of the drug per unit time.
V _d	Volume of distribution.	The apparent volume into which the drug distributes.
F%	Absolute Oral Bioavailability = (AUC_PO / Dose_PO) / (AUC_IV / Dose_IV) x 100	The fraction of the oral dose that reaches systemic circulation.

The primary outcome is the comparison of the MMF exposure (AUC and Cmax) generated from an oral dose of MFP versus historical or concurrently run data for DMF. An F% > 30% is generally considered promising for an early-stage development candidate. A delayed MMF Tmax and a lower Cmax relative to the total AUC would be a highly desirable outcome, validating the core prodrug hypothesis of achieving a more favorable pharmacokinetic profile.

Conclusion: Synthesizing the Bioavailability Profile

By systematically executing the described workflow, a comprehensive bioavailability profile of **Methyl N-fumarylphenylalaninate** can be constructed. The integration of in silico, in vitro, and in vivo data provides a multi-faceted understanding of the compound's journey through the body. This rigorous, data-driven approach is fundamental to establishing the viability of MFP as a next-generation fumarate therapeutic and making informed decisions for its continued development.

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